

An In-depth Technical Guide on the Physical Properties of 2-Ethylhexanenitrile

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of **2-ethylhexanenitrile** (CAS No: 4528-39-6). The information is curated for researchers, scientists, and professionals in drug development who require precise data for experimental design, process development, and safety assessments. This document includes a summary of quantitative data, detailed experimental protocols for property determination, and a logical workflow diagram.

Quantitative Data Summary

The physical properties of **2-ethylhexanenitrile** are summarized in the table below for easy reference and comparison.



| Property | Value | Units |
|-------------------|--|--------------------------|
| Molecular Formula | C8H15N | |
| Molecular Weight | 125.21 | g/mol [1][2][3] |
| Boiling Point | 193 | °C at 760 mmHg[1][3] |
| Density | 0.811 | g/cm ³ [1][3] |
| Refractive Index | 1.419 | |
| Solubility | Poorly soluble in water, soluble in many organic solvents.[2][3] | _ |
| Flash Point | 82.3 | °C[3] |

Experimental Protocols

The following sections detail the standard methodologies for determining the key physical properties of a liquid compound such as **2-ethylhexanenitrile**.

2.1. Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For **2-ethylhexanenitrile**, a common method is distillation.[4]

 Apparatus: Distillation flask, condenser, receiving flask, thermometer, heating mantle, and boiling chips.

Procedure:

- A sample of 2-ethylhexanenitrile is placed in the distillation flask along with a few boiling chips to ensure smooth boiling.
- The apparatus is assembled for simple distillation.[5] The thermometer bulb should be positioned so that the top of the bulb is level with the bottom of the side arm of the distillation flask.
- o The heating mantle is turned on, and the liquid is heated to a gentle boil.



- As the vapor condenses on the thermometer bulb, the temperature will rise and then stabilize.
- The constant temperature observed during the distillation of the bulk of the liquid is recorded as the boiling point.[4]

2.2. Determination of Density

Density is the mass of a substance per unit volume. For a liquid like **2-ethylhexanenitrile**, this can be determined using a pycnometer or a graduated cylinder and a balance.[6][7]

- Apparatus: Pycnometer (or a graduated cylinder), analytical balance, and a constant temperature water bath.
- Procedure (using a pycnometer):
 - The mass of the clean, dry, and empty pycnometer is accurately measured.
 - The pycnometer is filled with distilled water of a known temperature and weighed to determine the volume of the pycnometer.
 - The pycnometer is then emptied, dried, and filled with **2-ethylhexanenitrile**.
 - The mass of the pycnometer filled with the sample is measured.
 - The density is calculated by dividing the mass of the 2-ethylhexanenitrile by the volume of the pycnometer.

2.3. Determination of Refractive Index

The refractive index of a substance is a measure of how much the path of light is bent, or refracted, when entering the material. It is a characteristic property of a substance.

- Apparatus: A refractometer (e.g., an Abbe refractometer).
- Procedure:
 - The refractometer is calibrated using a standard liquid with a known refractive index.



- A few drops of **2-ethylhexanenitrile** are placed on the prism of the refractometer.
- The prism is closed, and the light source is adjusted.
- The user looks through the eyepiece and adjusts the controls until the dividing line between the light and dark fields is sharp and centered on the crosshairs.
- The refractive index is read directly from the instrument's scale.

2.4. Determination of Solubility

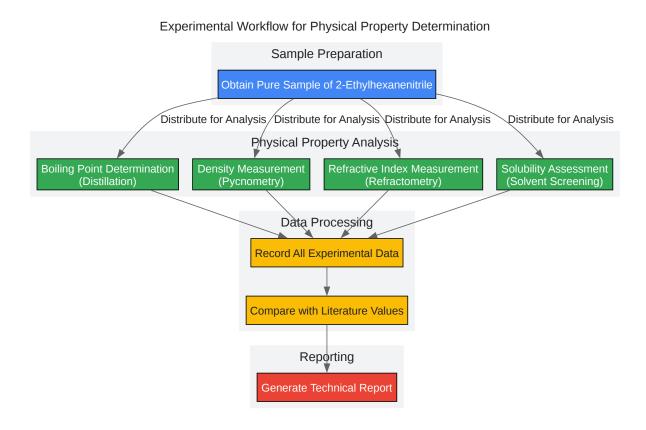
Solubility is the property of a solid, liquid, or gaseous chemical substance called solute to dissolve in a solid, liquid, or gaseous solvent.

- Apparatus: Test tubes, vortex mixer, and a set of common solvents (e.g., water, ethanol, acetone, hexane).
- Procedure:
 - A small, known amount of 2-ethylhexanenitrile (e.g., 0.1 mL) is added to a test tube containing a known volume of the solvent (e.g., 1 mL).
 - The mixture is agitated vigorously using a vortex mixer for a set period.
 - The mixture is then allowed to stand and is observed for the presence of a single phase (soluble) or multiple phases/cloudiness (insoluble or poorly soluble).
 - This process is repeated with different solvents to determine the solubility profile.[8]

Mandatory Visualization

The following diagram illustrates a generalized experimental workflow for the determination of the physical properties of a liquid chemical compound.





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Caption: Workflow for determining physical properties.

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